

Cross-Validation Insights from the LUCID Program

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Compound Focus: Lucidal

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The most relevant information comes from a data science workshop series by the **LUCID (Psychology Research Experience Program)** at the University of Wisconsin-Madison. While not a "product," their curriculum provides a clear, practical perspective on cross-validation aimed at scientific researchers [1].

A workshop titled "**Cross Validation**" framed it as a resampling technique with two primary purposes in machine learning [1]:

- **Model Selection:** Choosing the best model configurations (e.g., type of statistical model, feature sets, hyperparameters).
- **Performance Estimation:** Evaluating the expected performance of models on new, unseen data to ensure generalizability.

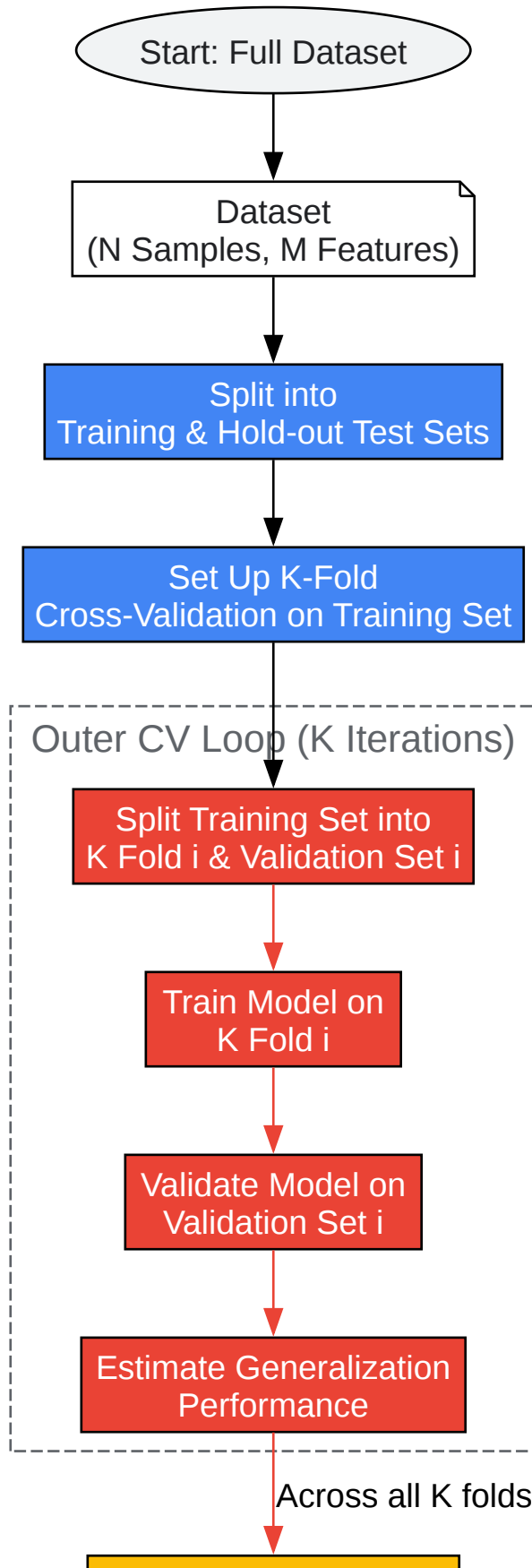
The workshop emphasized the importance of cross-validation particularly when the research goal is **prediction** rather than explanation, a key consideration for your audience in drug development [1].

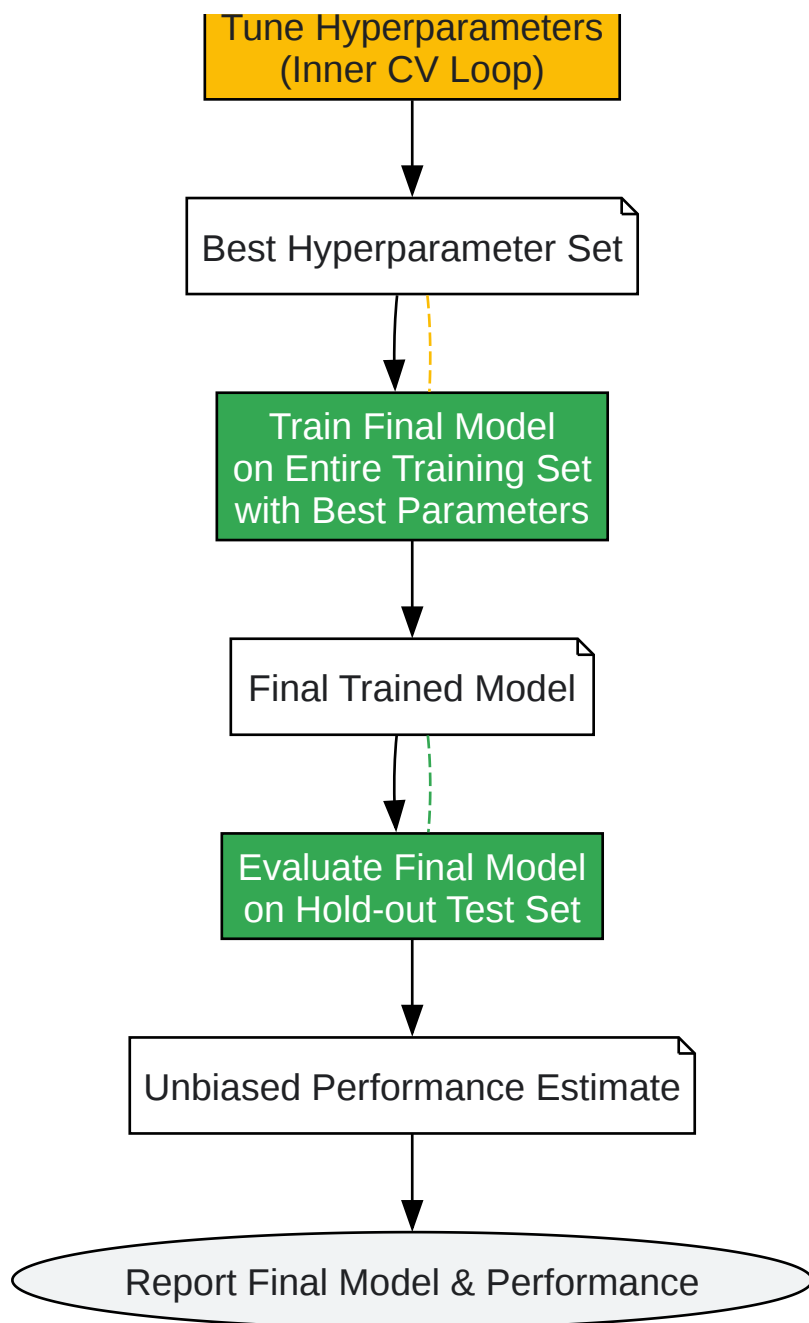
Suggested Workflow and Graphviz Implementation

Based on the LUCID workshop's description, here is a proposed experimental workflow for a robust cross-validation process. You can adapt this model to describe the "**Lucidal**" methodology.

The following diagram illustrates the key steps, including the crucial nested validation loop for unbiased performance estimation.

Cross-Validation Experimental Workflow





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Diagram Description

This workflow visualizes a **nested cross-validation** process, which the LUCID workshop materials highlighted as a method for generating trustworthy performance metrics when also selecting model parameters [1].

- **Outer Loop:** The main K-Fold process estimates the model's real-world performance.

- **Inner Loop:** For each fold in the outer loop, another internal CV process is run solely to tune the model's hyperparameters without leaking information from the test set.
- **Final Model:** The best parameters from the inner loop are used to train a final model on the entire training set, which is then evaluated once on the held-out test set for a final, unbiased performance estimate.

Graphviz Technical Specifications

To ensure your diagrams meet the publication standards you require, here are the key technical attributes based on your specifications and official Graphviz documentation.

Aspect	Attribute	Specification / Value	Purpose & Notes
Color Contrast	fontcolor	Explicitly set (e.g., #202124)	Ensures text is readable against node background [2].
	fillcolor	Explicitly set (e.g., #F1F3F4)	Provides the node's background color.

Aspect	Attribute	Specification / Value	Purpose & Notes
Edge Labels	labeldistance	Value > 2.0 (e.g., 2.5)	Creates a visible gap between the label and the edge line [3].
	labelfontcolor	#5F6368	Ensures edge label text has sufficient contrast.
Text Legibility	fontname	fontname="Arial"	Uses a clear, standard font for all text.
Node Style	style="filled"	Must be present	Allows the fillcolor to be applied to the node [2].

Solutions for Edge Label Placement

Placing labels directly on edges in Graphviz can be challenging. Here are two practical approaches, with the first being most effective:

- **Use `taillabel` with `labeldistance`:** For simpler diagrams, using the `taillabel` attribute instead of `label`, combined with `labeldistance`, can effectively place text closer to the center of the edge [4] [5].
- **Post-processing Script:** For complex and publication-ready diagrams, the most robust method is using a post-processing script with `gvpr` (a Graphviz program) to reposition labels directly on the edges [5].

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References

1. Data Science Workshop [lucid.wisc.edu]
2. Node Attributes [graphviz.org]

3. Edge Attributes [graphviz.org]
4. Graph layout and label spacing for edges - Help [forum.graphviz.org]
5. How to place edge labels ON edge in graphviz [stackoverflow.com]

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